

Technical Support Center: GSK8814 in Primary Cell Cultures

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Compound of Interest

Compound Name: GSK8814

Cat. No.: B607871

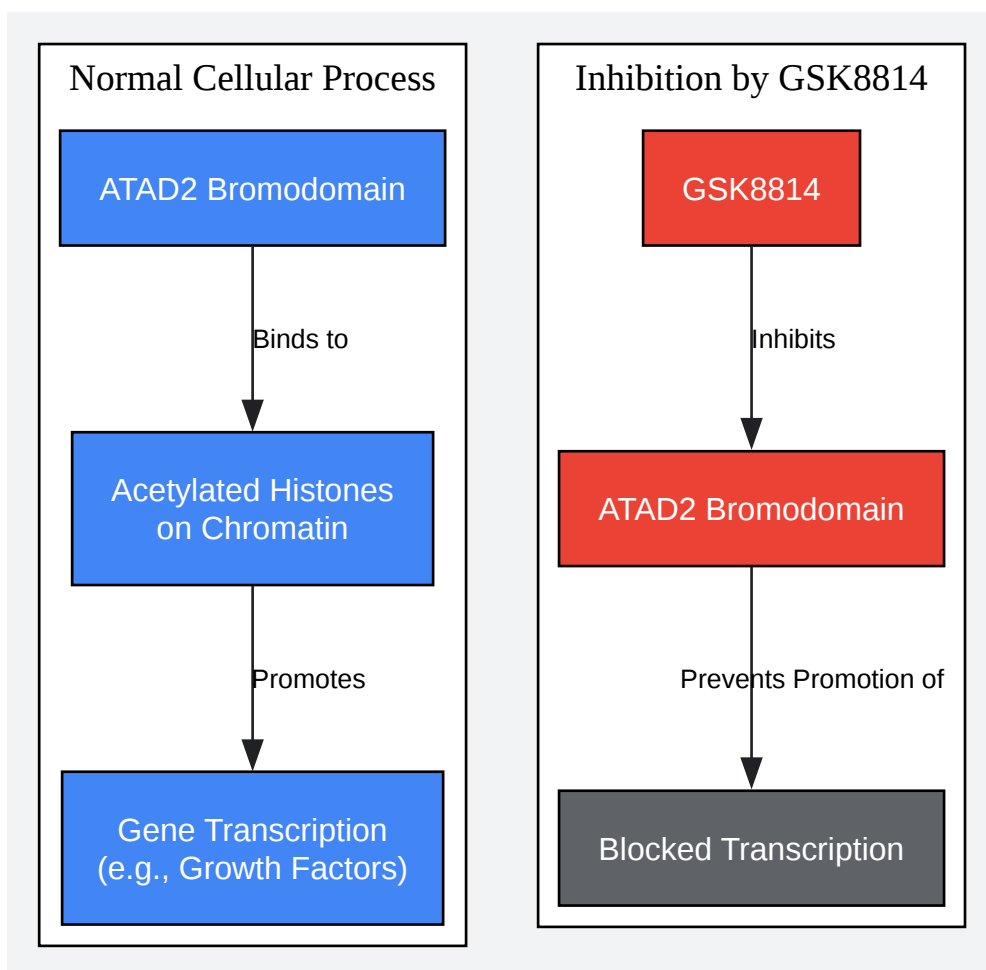
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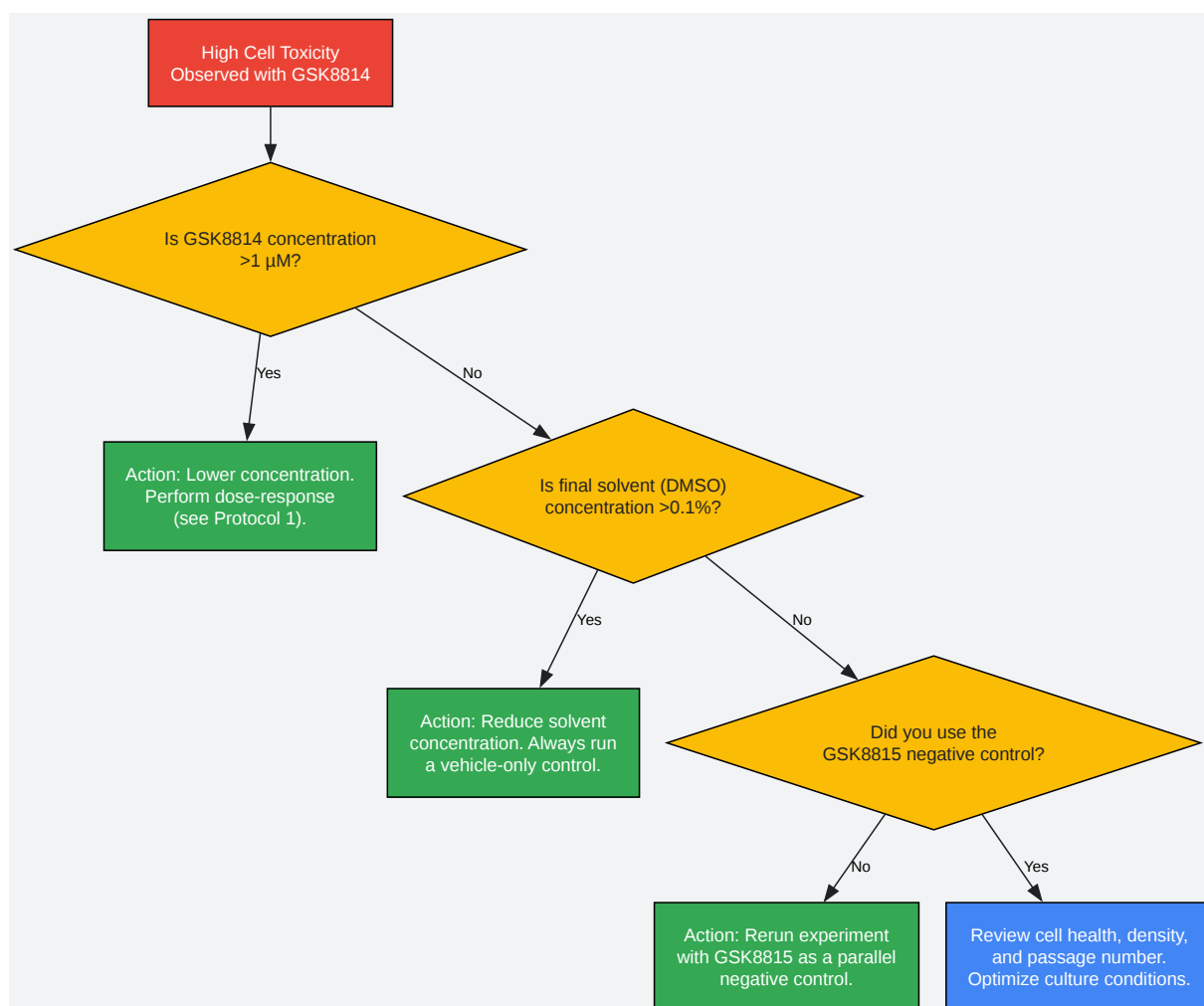
Welcome to the technical support center for the use of **GSK8814** in primary cell cultures. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers minimize toxicity and ensure successful experiments.

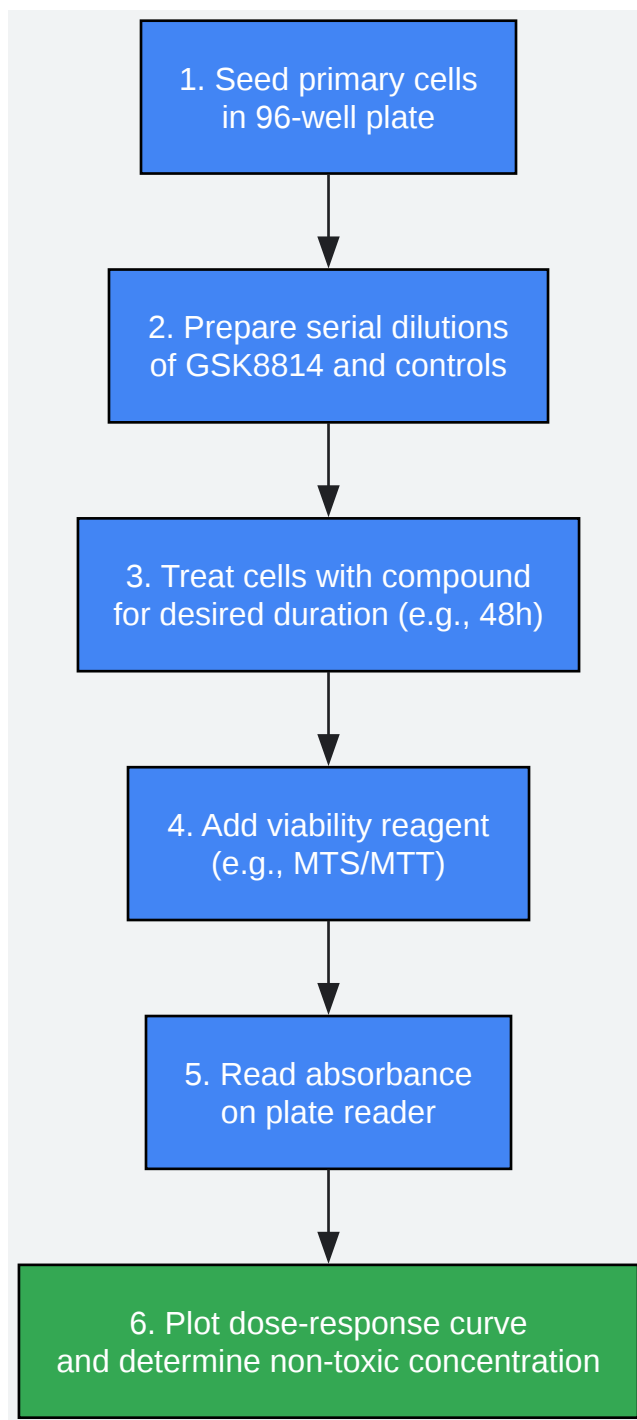
Frequently Asked Questions (FAQs)

Q1: What is **GSK8814** and what is its primary mechanism of action?

GSK8814 is a potent and highly selective chemical probe that inhibits the bromodomain of ATPase Family AAA Domain Containing 2 (ATAD2).[1][2] ATAD2 is a chromatin remodeling factor that binds to acetylated histones, playing a role in regulating the expression of various genes, including those involved in cell growth.[2][3] **GSK8814** competitively binds to the acetyl-lysine (KAc) binding pocket of the ATAD2 bromodomain, preventing its association with chromatin and thereby modulating gene expression.[4]







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